

A meta-analysis of randomized controlled trials comparing Methyldopa hydrate with other antihypertensives

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Compound of Interest

Compound Name: *Methyldopa hydrate*

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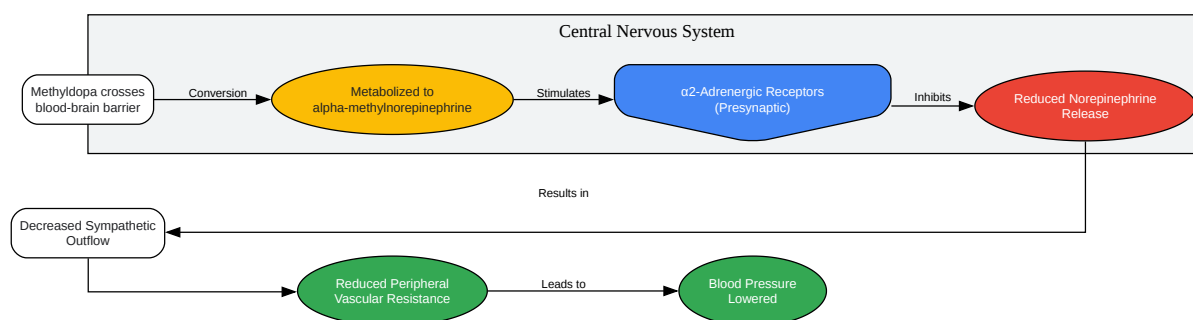
Methyldopa Hydrate vs. Other Antihypertensives: A Meta-Analysis of Randomized Controlled Trials

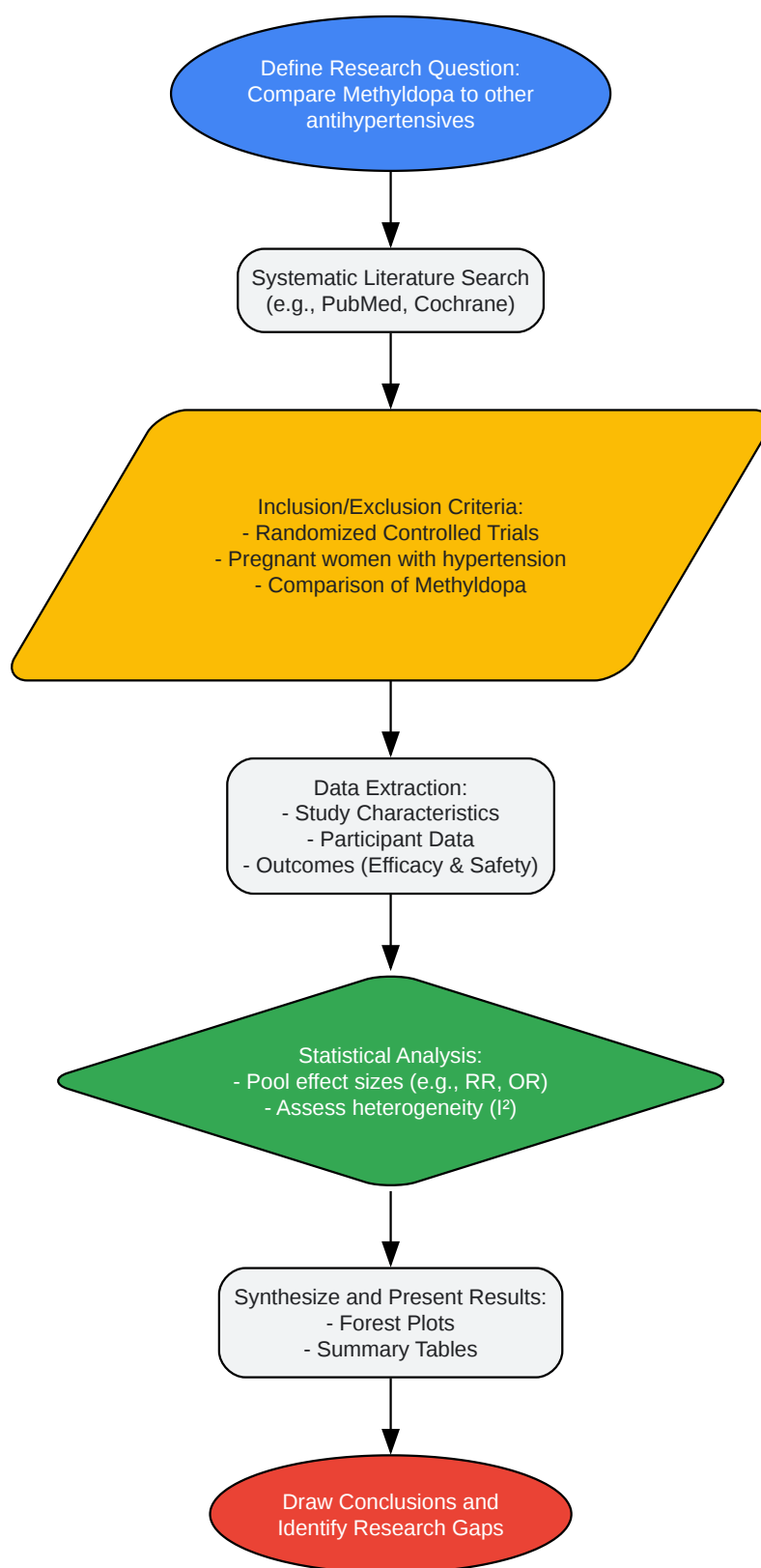
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Methyldopa hydrate** against other antihypertensive agents, drawing upon data from multiple meta-analyses of randomized controlled trials (RCTs). The primary focus of this comparison is on the treatment of hypertension, with a significant emphasis on pregnancy-induced hypertension where Methyldopa has traditionally been a therapeutic cornerstone.

Mechanism of Action: Methyldopa

Methyldopa is a centrally-acting alpha-2 adrenergic agonist. It is a prodrug that is metabolized in the brain to its active form, alpha-methylnorepinephrine.^{[1][2][3]} This active metabolite stimulates central alpha-2 adrenergic receptors, which leads to a reduction in sympathetic outflow from the central nervous system.^{[1][4]} The decreased sympathetic tone results in reduced peripheral vascular resistance and a subsequent lowering of blood pressure. Notably, this mechanism of action does not significantly affect cardiac output or renal blood flow.





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References

- 1. Antihypertensive drug therapy for mild to moderate hypertension during pregnancy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 3. Antihypertensive Medications for Severe Hypertension in Pregnancy: A Systematic Review and Meta-Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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